

Technical Guide: Mass Spectrometry

Characterization of Methyl 2-hydroxy-5-(methoxymethoxy)benzoate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-5-(methoxymethoxy)benzoate*

CAS No.: *91062-21-4*

Cat. No.: *B2576222*

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Executive Summary & Chemical Context

Methyl 2-hydroxy-5-(methoxymethoxy)benzoate is an orthogonally protected derivative of methyl gentisate (2,5-dihydroxybenzoate). In drug development, the Methoxymethyl (MOM) ether at the C5 position serves as a robust protecting group, stable against basic conditions but labile to specific acidic hydrolysis.

This guide focuses on the Electron Ionization (EI-MS) and Electrospray Ionization (ESI-MS) profiles. The mass spectral signature is defined by the competition between the "Ortho Effect" characteristic of salicylates and the facile fragmentation of the labile MOM ether moiety.

Experimental Methodology

To ensure reproducible data, the following instrument parameters are recommended for the characterization of this intermediate.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Inlet Temperature: 250 °C (Splitless mode recommended for trace analysis).
- Column: Rxi-5Sil MS or equivalent (30 m × 0.25 mm ID, 0.25 µm film).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Ionization Source: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40–350.
- Source Temperature: 230 °C.

Liquid Chromatography-Mass Spectrometry (LC-MS)[1][2]

- Ionization: Electrospray Ionization (ESI) in Positive/Negative Mode.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.[1]
- Note: ESI is preferred for monitoring the deprotection reaction, while EI provides structural elucidation via fragmentation.

Mass Spectral Analysis & Fragmentation Logic

The fragmentation pattern of **Methyl 2-hydroxy-5-(methoxymethoxy)benzoate** is governed by two dominant mechanistic drivers: the Salicylate Ortho Effect and MOM Ether Cleavage.

The Molecular Ion (M⁺)[3][4]

- m/z 212 (M⁺): The molecular ion is typically distinct but of low-to-moderate intensity (5–20%). The presence of the MOM group reduces the stability of the parent ion compared to unsubstituted methyl salicylate.

Primary Fragmentation Pathways

- The Ortho Effect (Salicylate Specific): The hydroxyl group at C2 and the methyl ester at C1 are in an ortho relationship. Upon ionization, the ester methoxy group abstracts the phenolic

proton, leading to the elimination of neutral methanol (CH_3OH , 32 Da).

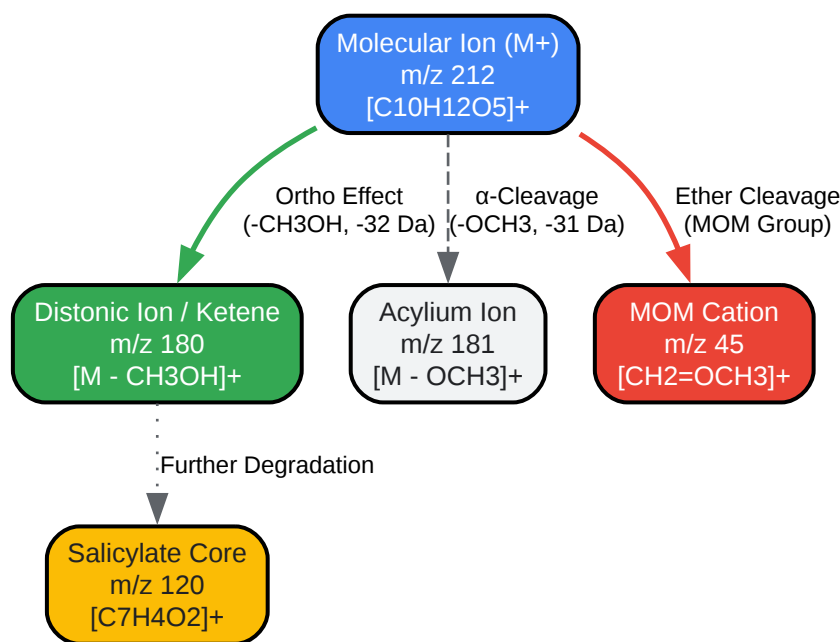
- Transition: m/z 212 $\rightarrow$ m/z 180 ($M - 32$).
- Significance: This confirms the intact salicylate core.
- MOM Group Degradation: The methoxymethoxy group ($-\text{OCH}_2\text{OCH}_3$) is highly susceptible to fragmentation.
 - Diagnostic Ion m/z 45: The formation of the methoxymethyl cation ($+\text{CH}_2=\text{OCH}_3$) is the "fingerprint" of the MOM group. This is often a high-abundance peak in the low-mass region.
 - Loss of Formaldehyde: A rearrangement can lead to the loss of neutral formaldehyde (CH_2O , 30 Da) from the MOM ether.
- Ester Cleavage: Standard α -cleavage of the ester group yields the loss of the methoxy radical ($\cdot\text{OCH}_3$, 31 Da).
 - Transition: m/z 212 $\rightarrow$ m/z 181.

Tabulated Spectral Data (Predicted/Consolidated)

m/z Value	Ion Type	Relative Abundance (Est.)	Structural Assignment	Mechanism
212	$[M]^+•$	10–20%	Molecular Ion	Parent Radical Cation
181	$[M - OCH_3]^+$	30–50%	Acylium Ion	α -Cleavage of Ester
180	$[M - CH_3OH]^+•$	40–60%	Ketene/Ion	Ortho Effect (Salicylate specific)
152	$[M - C_2H_4O_2]^+$	15–25%	Methyl Gentisate Core	Loss of MOM group (rearrangement)
120	$[C_7H_4O_2]^+•$	100% (Base)	Salicylic Acid Ion	Complex rearrangement/cleavage
45	$[CH_2OCH_3]^+$	80–90%	MOM Cation	Direct cleavage of MOM ether

Mechanistic Visualization

The following diagram illustrates the competing fragmentation pathways. The Ortho Effect (Blue Path) confirms the core structure, while the MOM Cleavage (Red Path) confirms the protecting group.



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Caption: Competing fragmentation pathways for **Methyl 2-hydroxy-5-(methoxymethoxy)benzoate**. The Ortho Effect (Green) and MOM Cleavage (Red) are diagnostic.

Synthesis & Application Context

Understanding the MS data is crucial for validating the synthesis of gentisic acid derivatives.

- **Reaction Monitoring:** In the synthesis of **Methyl 2-hydroxy-5-(methoxymethoxy)benzoate** from Methyl Gentisate and Chloromethyl Methyl Ether (MOM-Cl), the disappearance of the m/z 168 peak (Methyl Gentisate M⁺) and appearance of m/z 212 confirms product formation.
- **Impurity Profiling:** A common impurity is the bis-MOM protected species (Methyl 2,5-bis(methoxymethoxy)benzoate). This would show a molecular ion at m/z 256 and a significantly higher abundance of the m/z 45 fragment.

References

- NIST Mass Spectrometry Data Center. (2023). Electron Ionization Mass Spectra of Methyl Salicylate Derivatives. National Institute of Standards and Technology. [\[Link\]](#)

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.).^[2] University Science Books. (Standard reference for Ortho Effect and Ether fragmentation mechanisms).
- PubChem. (2025). Compound Summary for Methyl 5-methoxysalicylate. National Library of Medicine. [\[Link\]](#)

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Sources

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